

# Physical properties of 4-Hydroxy-3-methoxybenzonitrile (melting point, solubility)

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## Compound of Interest

Compound Name: 4-Hydroxy-3-methoxybenzonitrile

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## A Technical Guide to the Physical Properties of 4-Hydroxy-3-methoxybenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the key physical properties of **4-Hydroxy-3-methoxybenzonitrile** (CAS No. 4421-08-3), a versatile intermediate compound used in the synthesis of pharmaceuticals, agrochemicals, and specialty materials.<sup>[1][2][3]</sup> The focus is on its melting point and solubility characteristics, supported by detailed experimental protocols for their determination.

### Core Physical Properties

**4-Hydroxy-3-methoxybenzonitrile**, also known as vanillonitrile, is an organic aromatic compound that appears as a white to beige crystalline powder at room temperature.<sup>[4][5]</sup> Its molecular structure consists of a benzene ring substituted with a hydroxyl (-OH), a methoxy (-OCH<sub>3</sub>), and a nitrile (-C≡N) group.<sup>[1]</sup> These functional groups are key determinants of its physical and chemical properties.

The melting point of a crystalline solid is a critical indicator of its purity. A sharp, well-defined melting point range is characteristic of a pure compound, whereas impurities tend to depress the melting point and broaden the range.<sup>[6]</sup> The reported melting point for **4-Hydroxy-3-methoxybenzonitrile** is consistent across various suppliers.

Table 1: Reported Melting Point of **4-Hydroxy-3-methoxybenzonitrile**

Melting Point Range (°C)	Source
86.0 - 89.0	TCI AMERICA
85 - 87	Sigma-Aldrich, ChemicalBook[4]
85 - 89	ECHEMI[7]
87	TCI (Reference)

Specific quantitative solubility data for **4-Hydroxy-3-methoxybenzonitrile** is not readily available in the provided search results. However, its solubility can be inferred from its molecular structure, which contains both polar (hydroxyl and nitrile groups) and non-polar (benzene ring) regions. The "like dissolves like" principle suggests it will have limited solubility in non-polar solvents and greater solubility in polar organic solvents.[8] Its acidic hydroxyl group also implies solubility in aqueous basic solutions.

A systematic approach to determining the solubility of an unknown organic compound involves testing it against a series of solvents of varying polarity and pH.[9] This qualitative analysis can classify the compound and provide strong indications of its functional groups.

## Experimental Protocols

The following sections detail the standard methodologies for determining the melting point and solubility of an organic compound like **4-Hydroxy-3-methoxybenzonitrile**.

This protocol is based on the capillary method, which can be performed using a melting point apparatus (e.g., Mel-Temp) or a Thiele tube.[6]

Objective: To determine the temperature range over which the solid compound transitions to a liquid.

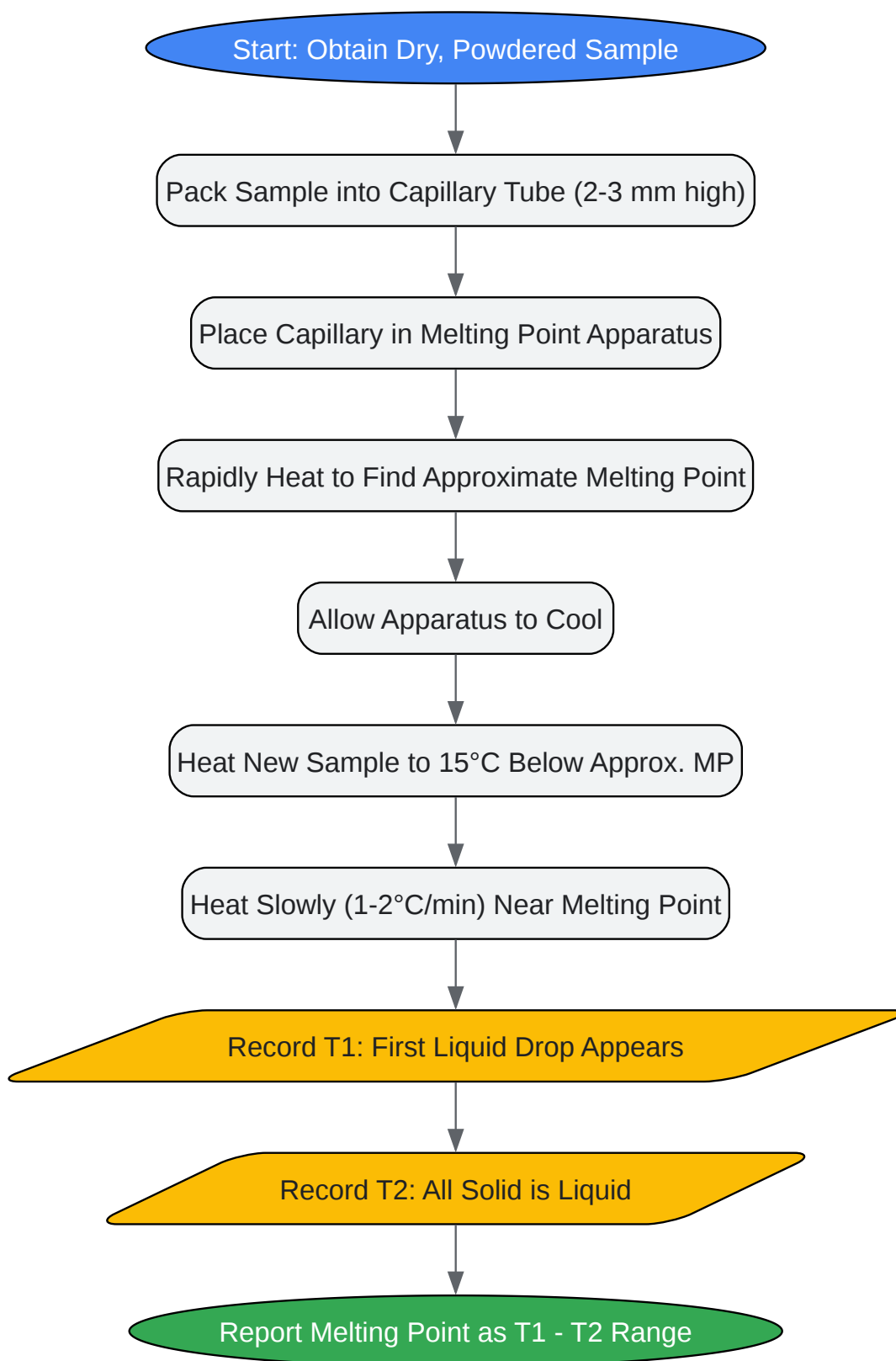
Materials:

- **4-Hydroxy-3-methoxybenzonitrile** sample (must be completely dry and finely powdered) [10]

- Melting point capillary tubes (sealed at one end)
- Melting point apparatus or Thiele tube with high-boiling mineral oil
- Thermometer

Procedure:

- **Sample Preparation:** Crush a small amount of the crystalline sample into a fine powder. Dip the open end of a capillary tube into the powder and gently tap the sealed end on a hard surface to pack the sample down. The packed sample should be approximately 2-3 mm high.  
[11]
- **Apparatus Setup:** Place the packed capillary tube into the heating block of the melting point apparatus.
- **Initial Rapid Determination:** Heat the sample rapidly to get an approximate melting point. This provides a target range for a more accurate measurement.[6] Allow the apparatus to cool sufficiently before proceeding.
- **Accurate Determination:** Prepare a new sample. Heat the apparatus quickly to about 10-15°C below the approximate melting point found in the previous step.
- **Slow Heating:** Decrease the heating rate to 1-2°C per minute to ensure thermal equilibrium between the sample, heating block, and thermometer.[12]
- **Observation and Recording:** Record two temperatures:
  - T1: The temperature at which the first drop of liquid appears.
  - T2: The temperature at which the entire sample has completely melted into a clear liquid.
- **Reporting:** The melting point is reported as the range from T1 to T2.[12] For high accuracy, repeat the determination until consistent values are obtained.



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Diagram 1: Workflow for Melting Point Determination.

This protocol provides a systematic workflow to determine the solubility class of an organic compound.<sup>[13]</sup>

Objective: To classify the compound based on its solubility in water, dilute acid, dilute base, and a strong acid.

Materials:

- **4-Hydroxy-3-methoxybenzonitrile** sample
- Test tubes and a rack
- Solvents: Deionized water, 5% NaOH solution, 5% NaHCO<sub>3</sub> solution, 5% HCl solution
- Litmus or pH paper

Procedure:

- Water Solubility:
  - Place approximately 25 mg of the compound into a test tube.
  - Add 0.75 mL of deionized water in small portions, shaking vigorously after each addition.<sup>[13]</sup>
  - If the compound dissolves, test the solution with litmus paper to determine if it is acidic, basic, or neutral.<sup>[9]</sup>
- Acid/Base Solubility Tests (if insoluble in water):
  - 5% NaOH Test: To a fresh sample (25 mg), add 0.75 mL of 5% NaOH solution. Shake vigorously. Solubility indicates the presence of an acidic functional group (like the phenol in the target compound).
  - 5% NaHCO<sub>3</sub> Test: To a fresh sample, add 0.75 mL of 5% NaHCO<sub>3</sub> solution. Shake. This is a weaker base and will only dissolve strong organic acids (e.g., carboxylic acids).<sup>[9]</sup>  
Phenols are generally not soluble in sodium bicarbonate.

- 5% HCl Test: To a fresh sample, add 0.75 mL of 5% HCl solution. Shake. Solubility indicates the presence of a basic functional group (e.g., an amine).[13]
- Classification: Based on the results, classify the compound. **4-Hydroxy-3-methoxybenzonitrile** is expected to be insoluble or sparingly soluble in water, soluble in 5% NaOH (due to its phenolic hydroxyl group), and insoluble in 5% HCl.

Diagram 2: Logical Flow for Solubility Classification.

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